A Comprehensive Technical Guide to 2-Chloro-5-fluoro-4-methoxypyridine

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Compound of Interest

Compound Name:	*2-Chloro-5-fluoro-4-methoxypyridine*
CAS No.:	*1211515-16-0*
Cat. No.:	*B572416*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the physical and chemical properties of **2-Chloro-5-fluoro-4-methoxypyridine**, a key building block in modern medicinal chemistry. Its unique substitution pattern offers a valuable scaffold for developing novel therapeutic agents. Understanding its fundamental properties is critical for its effective application in synthesis, process development, and formulation.

Section 1: Chemical Identity and Core Properties

2-Chloro-5-fluoro-4-methoxypyridine is a halogenated and methoxy-substituted pyridine derivative. The presence of chloro, fluoro, and methoxy groups on the pyridine ring imparts specific reactivity and physical characteristics that are highly sought after in the design of complex organic molecules.

Molecular Structure:

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Physicochemical Data Summary

The core physical properties of **2-Chloro-5-fluoro-4-methoxypyridine** are summarized below. These values are essential for predicting its behavior in various solvents and reaction conditions.

Property	Value	Source
CAS Number	1211515-16-0	[1]
Molecular Formula	C_6H_5ClFNO	[2]
Molecular Weight	161.56 g/mol	[2]
Appearance	Solid (Predicted/Typical)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
EC Number	835-780-9	[1]

Note: Experimentally determined data for properties like boiling point, melting point, and solubility are not consistently available in public literature. Researchers should perform their own characterization.

Computational Properties

Computational models provide valuable estimates for molecular behavior, aiding in areas like drug design and ADME (Absorption, Distribution, Metabolism, and Excretion) profiling.

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Property	Predicted Value	Source
XlogP	1.9	[2]
Topological Polar Surface Area (TPSA)	22.1 Å²	[3]
Monoisotopic Mass	161.00436 Da	[2]

The predicted XlogP value of 1.9 suggests a moderate level of lipophilicity, a key parameter influencing a molecule's ability to cross biological membranes.

Section 2: Spectroscopic and Analytical Characterization

Spectroscopic analysis is fundamental to confirming the identity and purity of a chemical compound. While a full experimental dataset for **2-Chloro-5-fluoro-4-methoxypyridine** is not publicly available, this section outlines the expected spectral features and the methodologies for their acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules.

- ^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the methoxy group protons and the two aromatic protons on the pyridine ring. The chemical shifts and coupling constants will be influenced by the electron-withdrawing effects of the chlorine and fluorine atoms.
- ^{13}C NMR (Carbon NMR): The carbon spectrum will show six distinct signals corresponding to the six carbon atoms in the molecule. The carbons attached to the electronegative atoms (Cl, F, O, N) will appear at characteristic downfield shifts.
- ^{19}F NMR (Fluorine NMR): This technique is crucial for confirming the presence and chemical environment of the fluorine atom. A single resonance is expected, with coupling to adjacent protons.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight.

- Expected Molecular Ion Peak [M]+: ~161.00 g/mol .
- Isotopic Pattern: The presence of chlorine will result in a characteristic M+2 peak (approximately one-third the intensity of the M+ peak) due to the natural abundance of the ^{37}Cl isotope.
- Predicted Adducts: Collision cross-section (CCS) values have been predicted for various adducts, such as $[M+H]^+$ and $[M+Na]^+$, which can aid in identification during LC-MS analysis.[2]

Experimental Workflow for Purity and Identity Confirmation

This workflow outlines a standard, self-validating protocol for confirming the identity and purity of a supplied batch of **2-Chloro-5-fluoro-4-methoxypyridine**.

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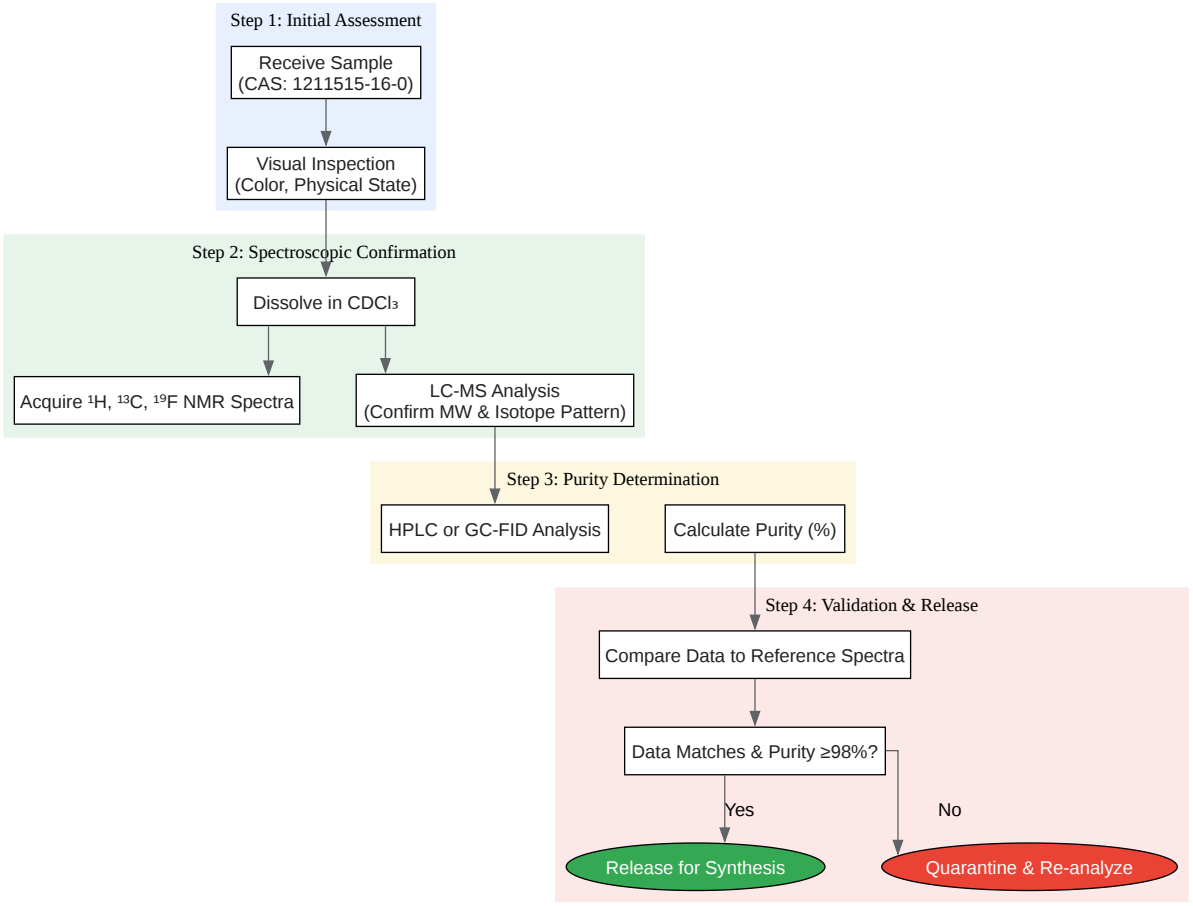

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Workflow for Identity and Purity Verification.

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Causality in Protocol: This workflow ensures trustworthiness. NMR and MS are orthogonal techniques that validate identity, while chromatography (HPLC/GC) provides a quantitative measure of purity. A failure at any step necessitates quarantine, preventing the use of substandard material in sensitive drug development pathways.

Section 3: Safety, Handling, and Storage

Proper handling of **2-Chloro-5-fluoro-4-methoxypyridine** is crucial to ensure laboratory safety. The compound is classified as hazardous.

GHS Hazard Classification

Based on aggregated data, the compound presents the following hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[4] A dust mask or respirator should be used if handling the solid generates dust.[5]
- Ventilation: Use only in a well-ventilated area or a chemical fume hood.[4]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust or vapors.[5] Wash hands thoroughly after handling.[4]
- Spill Response: In case of a spill, collect the material mechanically (avoiding dust generation) and place it in a suitable container for disposal.[5]

Storage Recommendations

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]

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- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[4]

References

- Chemical Label for **2-chloro-5-fluoro-4-methoxypyridine**.Google Cloud.
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